

How to improve the stability of GSK2798745 in solution

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Compound of Interest

Compound Name: GSK2798745

Cat. No.: B607803

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Technical Support Center: GSK2798745

This technical support center provides researchers, scientists, and drug development professionals with guidance on improving the stability of **GSK2798745** in solution. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **GSK2798745**?

A1: **GSK2798745** is highly soluble in dimethyl sulfoxide (DMSO) at a concentration of up to 250 mg/mL.[1][2] For experimental use, it is advisable to prepare a high-concentration stock solution in DMSO.

Q2: My **GSK2798745** is not fully dissolving. What should I do?

A2: If you observe precipitation or phase separation, you can gently heat the solution to 37°C and use sonication in an ultrasonic bath to aid dissolution.[1] Ensure you are using a newly opened or anhydrous grade of DMSO, as absorbed moisture can affect solubility.

Q3: What are the recommended storage conditions for **GSK2798745** solutions?

A3: The stability of **GSK2798745** in solution is highly dependent on storage temperature. To prevent degradation, it is crucial to follow the recommended storage guidelines. For optimal



stability, stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation.[1] It is also recommended to protect the solutions from light.[1]

Q4: How long can I store GSK2798745 stock solutions?

A4: The permissible storage duration depends on the temperature. Please refer to the table below for detailed storage recommendations.

Data Presentation

Table 1: Recommended Storage Conditions for GSK2798745 Stock Solutions

| Storage Temperature | Recommended Duration | Source |
|---------------------|----------------------|--------|
| -80°C | Up to 2 years | _ |
| -20°C | Up to 1 year | _ |
| 4°C (Powder) | Up to 2 years | _ |
| -20°C (Powder) | Up to 3 years | |

Table 2: Example Formulations for In Vivo Studies

For researchers conducting in vivo experiments, achieving a stable and biocompatible formulation is critical. Below are examples of formulations that have been used for **GSK2798745**.



| Formulation Component | Protocol 1 | Protocol 2 | Protocol 3 | Protocol 4 |
|---------------------------------|-------------|-------------|-------------|---------------|
| Solvent/Vehicle | | | | |
| DMSO | 10% | 10% | 10% | 3% (v/v) |
| PEG300 | 40% | - | - | - |
| Tween-80 | 5% | - | - | - |
| Saline | 45% | - | - | - |
| 20% SBE-β-CD in Saline | - | 90% | - | - |
| Corn Oil | - | - | 90% | - |
| 20% Captisol® (w/v) in water | - | - | - | 97% |
| Resulting Solubility | ≥ 2.5 mg/mL | ≥ 2.5 mg/mL | ≥ 2.5 mg/mL | Not specified |
| Source | | | | |

Experimental Protocols

Protocol: Preparation of **GSK2798745** Stock Solution (10 mM in DMSO)

- Materials:
 - o **GSK2798745** powder (M.Wt: 460.53 g/mol)
 - Anhydrous, high-purity DMSO
 - Sterile, amber microcentrifuge tubes or vials
 - o Calibrated analytical balance
 - Vortex mixer



- Sonicator (optional)
- Procedure:
 - Equilibrate the GSK2798745 powder to room temperature before opening the container to prevent condensation.
 - 2. Weigh the desired amount of **GSK2798745** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.605 mg of **GSK2798745**.
 - 3. Add the appropriate volume of DMSO to the powder. For a 10 mM solution, if you weighed 4.605 mg, add 1 mL of DMSO.
 - 4. Vortex the solution until the powder is completely dissolved. If necessary, gently warm the tube to 37°C or place it in an ultrasonic bath for a short period to aid dissolution.
 - 5. Once fully dissolved, aliquot the stock solution into single-use amber vials to protect from light and to minimize freeze-thaw cycles.
 - 6. Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Protocol: Analysis of GSK2798745 Formulation by LC-MS/MS

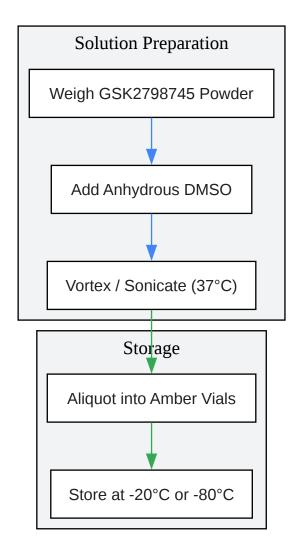
This protocol is adapted from a method used to confirm dose formulation analysis.

- Sample Preparation:
 - 1. Dilute an aliquot of the GSK2798745 formulation with a mixture of water and acetonitrile.
 - 2. Add a known concentration of an internal standard (e.g., Fexofenadine).
 - 3. Vortex the sample to ensure it is well-mixed.
- LC-MS/MS Analysis:
 - 1. Inject the prepared sample into a liquid chromatography system.



- 2. Perform chromatographic separation using a reverse-phase C18 column (e.g., Waters Acquity UPLC HSS T3).
- 3. Use a gradient elution method with appropriate mobile phases (e.g., water and acetonitrile with a suitable modifier like formic acid).
- 4. Detect and quantify **GSK2798745** and the internal standard using a tandem mass spectrometer (e.g., Sciex API 5000) in multiple reaction monitoring (MRM) mode.

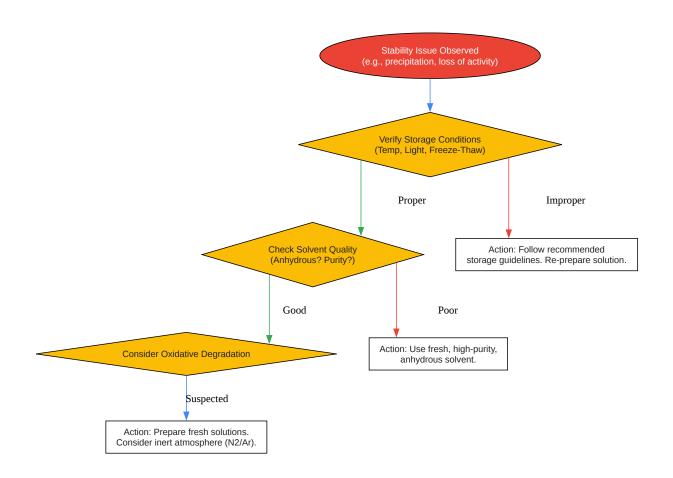
Mandatory Visualization



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Figure 1. Experimental workflow for preparing and storing **GSK2798745** stock solutions.





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Figure 2. Troubleshooting guide for **GSK2798745** solution stability issues.



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